

Step-by-step guide for mixing and applying G907 epoxy

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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Application Notes and Protocols: G907 Epoxy Series

Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

The **G907** series of epoxy adhesives are two-component systems renowned for their robust bonding capabilities across a variety of substrates, including glass, ceramics, and most metals and plastics.^{[1][2][3][4]} These epoxies are designed for a range of industrial bonding, casting, and potting applications that demand good flowability, minimal shrinkage, and strong adhesion.^{[1][3][4]} This document provides a comprehensive guide to the proper mixing, handling, and application of the **G907** epoxy series to ensure optimal performance and bond strength in a laboratory and research setting.

2.0 Materials and Equipment

- **G907** Epoxy Resin (Part A) and Hardener (Part B)
- Clean, dry, and non-porous mixing surface (e.g., polypropylene sheet, metal plate)
- Clean and disposable mixing utensils (e.g., wooden stir sticks, plastic spatulas)
- Substrates for bonding

- Abrasive material (e.g., sandpaper)
- Cleaning solvents (e.g., acetone, isopropanol)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Timer
- Heating equipment (optional, for accelerated curing)

3.0 Safety Precautions

- Always work in a well-ventilated area to avoid inhalation of fumes.
- Wear appropriate PPE, including safety glasses and chemical-resistant gloves, to prevent skin and eye contact.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

4.0 Experimental Protocols

4.1 Surface Preparation

Proper surface preparation is critical to achieving a strong and durable bond.

- **Cleaning:** Thoroughly clean the surfaces of the substrates to be bonded. Remove any contaminants such as dust, grease, oil, or moisture using a suitable solvent like acetone or isopropanol.
- **Abrasion:** For non-porous or very smooth surfaces, mechanical abrasion is recommended to increase the surface area and promote adhesion. Lightly sand the bonding surfaces with fine-grit sandpaper.
- **Final Cleaning:** After abrasion, clean the surfaces again with a solvent to remove any loose particles.
- **Drying:** Ensure the substrates are completely dry before applying the epoxy.

4.2 Mixing of **G907** Epoxy

Accurate measurement and thorough mixing of the resin and hardener are essential for proper curing and performance.

- **Dispensing:** Dispense the resin (Part A) and hardener (Part B) onto a clean, dry mixing surface according to the specified mix ratio by weight. Refer to Table 1 for the correct mix ratios for different **G907** variants.
- **Mixing:** Mix the two components together thoroughly for at least two minutes, or until a uniform color and consistency are achieved. Scrape the sides and bottom of the mixing surface to ensure all material is incorporated.
- **Pot Life:** Be mindful of the pot life, which is the time available to work with the mixed epoxy before it begins to gel. Refer to Table 2 for the pot life of various **G907** epoxies.

4.3 Application and Curing

- **Application:** Apply a thin, even layer of the mixed epoxy to one or both of the prepared surfaces.
- **Assembly:** Join the substrates together, applying gentle pressure to ensure good contact and to squeeze out any excess air bubbles.
- **Curing:** Allow the assembled parts to cure at the recommended temperature and time. The epoxy can be cured at room temperature or at an elevated temperature for a faster cure. Refer to Table 2 for curing schedules. Avoid disturbing the assembly during the curing process.

5.0 Data Presentation

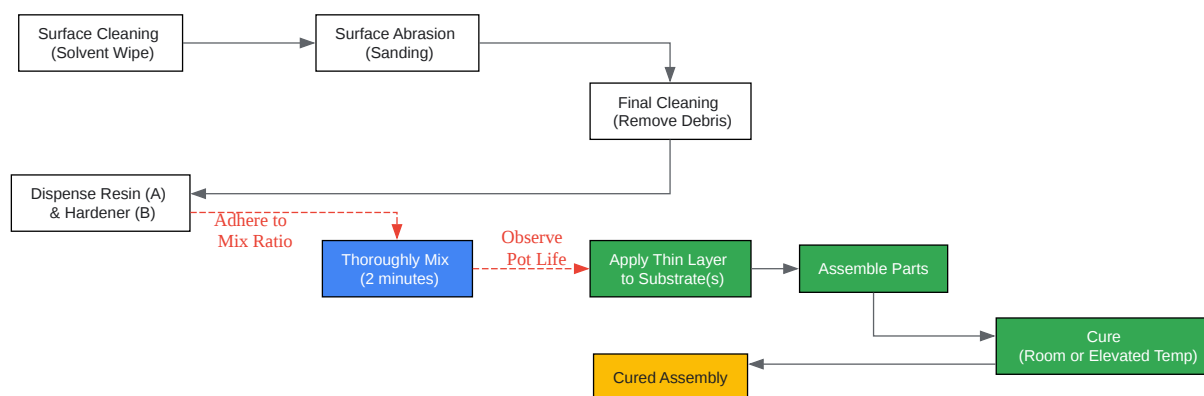
Table 1: Physical Properties and Mix Ratios of **G907** Epoxy Variants

Property	G907-52	G907-55	G907-31	G907-24
Color	Black[1][4]	Blue[3]	Clear[2]	Transparent
Mix Ratio (Resin:Hardener by Weight)	100:14[1][4]	100:14[3]	100:25[2]	100:25
Mixed Viscosity (cps)	4,000[1][4]	4,000[3]	5,500[2]	12,000
Specific Gravity	1.58[1][4]	1.58[3]	1.13[2]	1.20
Hardness (Shore D)	85[1][4]	85[3]	88[2]	88

Table 2: Curing and Performance Characteristics of **G907** Epoxy Variants

Property	G907-52	G907-55	G907-31	G907-24
Pot Life (minutes)	30[1][4]	30[3]	30[2]	20
Cure Time (at 25°C)	24 hours[4]	24 hours[3]	24 hours[2]	24 hours
Cure Time (at 65°C)	4 hours[4]	4 hours[3]	1-4 hours[2]	4 hours
Operating Temperature (°C)	-60 to 145[1][4]	-60 to 145[3]	-65 to 130[2]	-55 to 130
Lap Shear (Aluminum to Aluminum, psi)	3,000[1][4]	3,000[3]	2,500[2]	N/A

6.0 Visualization



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Caption: Workflow for the preparation, mixing, and application of **G907** epoxy.

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